

N-Ethylpiperidine chemical structure and molecular weight

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Compound of Interest

Compound Name: 1-Ethylpiperidine

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An In-depth Technical Guide to N-Ethylpiperidine: Chemical Structure, Properties, and Synthesis

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Ethylpiperidine is a cyclic tertiary amine that serves as a valuable building block and intermediate in the synthesis of pharmaceuticals and other specialty chemicals. Its structure, derived from the piperidine heterocycle, imparts specific physicochemical properties that are leveraged in various chemical transformations. This guide provides a detailed overview of the chemical structure, molecular weight, and key quantitative properties of N-Ethylpiperidine. It also includes a representative experimental protocol for its synthesis and a general method for its analysis, supplemented by a workflow diagram for clarity.

Chemical Structure and Identification

N-Ethylpiperidine, also known as **1-ethylpiperidine**, consists of a six-membered piperidine ring where the nitrogen atom is substituted with an ethyl group.^[1] This structure results in a colorless to pale yellow liquid with a characteristic amine or pepper-like odor.^{[1][2]}

The definitive identifiers for N-Ethylpiperidine are:

- IUPAC Name: **1-ethylpiperidine**^[2]

- Molecular Formula: C₇H₁₅N[2]
- CAS Number: 766-09-6
- SMILES: CCN1CCCCC1[2]
- InChIKey: HTLZVHNRZJPSMI-UHFFFAOYSA-N[2]

Quantitative Physicochemical Data

The physical and chemical properties of N-Ethylpiperidine are critical for its application in synthesis and for ensuring safe handling. The data below has been compiled from various sources and is presented for easy reference.

Property	Value
Molecular Weight	113.20 g/mol [2][3]
Density	0.820 - 0.825 g/mL at 25 °C[3][4]
Boiling Point	129 - 131 °C[3][4]
Melting Point	-20 °C to -50 °C[3][4]
Flash Point	16.9 - 18 °C (62.4 - 66 °F)[3][4]
Refractive Index (n _D ²⁰)	~1.444[3][5]
pKa	10.45 (at 23 °C)[5]
Water Solubility	50 g/L[5]

Experimental Protocols

Synthesis of N-Ethylpiperidine via Ethylation of Piperidine

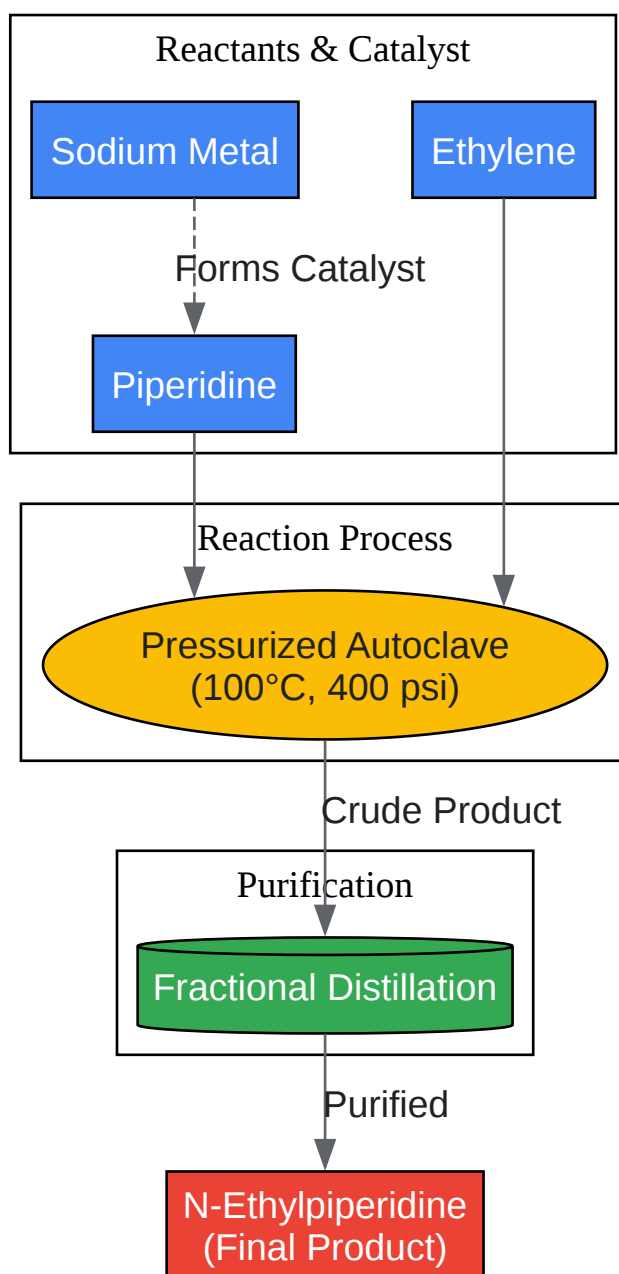
This protocol is adapted from a procedure published in Organic Syntheses, which describes the ethylation of an amine using ethylene with an alkali-metal salt of the amine as a catalyst.[1] This method is illustrative of a general technique for ethylating amines.[1]

Materials:

- Piperidine (fractionally distilled)
- Sodium metal
- Ethylene gas
- Methanol
- A high-pressure autoclave equipped with a stirrer

Procedure:

- **Catalyst Preparation:** A solution of piperidine is prepared in a suitable flask. Small pieces of sodium metal are added cautiously to the piperidine to form the sodium salt of piperidine, which acts as the catalyst.
- **Reaction Setup:** The piperidine and catalyst mixture is transferred to a high-pressure autoclave.
- **Ethylation Reaction:** The autoclave is sealed and then pressurized with ethylene gas to approximately 400 psi. The vessel is heated to 100°C while stirring. The reaction progress is monitored by observing a drop in pressure as the ethylene is consumed, which typically takes 2.5 to 10 hours.^[1]
- **Work-up and Purification:** After the reaction is complete, the autoclave is cooled to room temperature, and the excess ethylene is carefully vented. The reaction mixture is transferred to a round-bottomed flask, and the autoclave is rinsed with methanol, which is added to the flask.
- **Distillation:** The product is purified by fractional distillation. An initial fraction (fore-cut) is collected, followed by the main fraction of N-Ethylpiperidine, which distills at 129–130.5°C.^[1]



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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. N-Ethylpiperidine | C7H15N | CID 13007 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. lookpolymers.com [lookpolymers.com]
- 4. sanjaychemindia.com [sanjaychemindia.com]
- 5. 1-Ethylpiperidine | 766-09-6 [chemicalbook.com]
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